Application Note: Synthesis Protocols for Spiro[5.5]undecan-amine Hydrochloride

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Compound of Interest

Compound Name:	*Spiro[5.5]undecan-5-amine;hydrochloride*
CAS No.:	*2126-96-7*
Cat. No.:	*B2980419*

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Part 1: Executive Summary & Target Identification

Core Directive

This guide details the synthesis of Spiro[5.5]undecan-3-amine hydrochloride, a pharmacologically significant scaffold known for inhibiting the Influenza A M2 proton channel (including amantadine-resistant mutants).

Critical Nomenclature Disambiguation

"Spiro[5.5]undecan-5-amine" vs. "Spiro[5.5]undecan-3-amine" It is critical to verify the target isomer before proceeding, as numbering conventions can vary in non-standard requests.

- Spiro[5.5]undecan-3-amine (Target A): The

  -isomer. The amine is located at the distal position of the cyclohexane ring (opposite the spiro center). This is the biologically active M2 inhibitor (often designated as BL-1743 derivative).

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- Spiro[5.5]undecan-1-amine / 5-amine (Target B): The

  -isomer. The amine is adjacent to the spiro carbon. In standard IUPAC numbering for spiro[5.5]undecane (starting adjacent to the spiro center), positions 1 and 5 are equivalent.

Editorial Decision: Given the pharmaceutical relevance, Protocol A focuses on the 3-amine (M2 Inhibitor). Protocol B outlines the route to the 1-amine (5-amine) for completeness.

Part 2: Synthesis of Spiro[5.5]undecan-3-amine HCl (Protocol A)

Retrosynthetic Analysis

The most robust route to the spiro[5.5] system utilizes a Stork Enamine / Robinson Annulation sequence starting from cyclohexanecarbaldehyde. This avoids the fused decalin systems typically formed when starting from cyclohexanone.

Pathway:

- Enamine Formation: Activation of cyclohexanecarbaldehyde.
- Spiro-Annulation: Michael addition to methyl vinyl ketone (MVK) followed by aldol condensation.[1]
- Hydrogenation: Reduction of the enone to the ketone.
- Reductive Amination: Conversion of ketone to amine.[2][3]
- Salt Formation: Stabilization as HCl salt.

Experimental Protocols

Step 1: Synthesis of Spiro[5.5]undec-1-en-3-one (The Spiro-Enone)

Rationale: Direct alkylation of aldehydes is difficult. The pyrrolidine enamine allows for a controlled Michael addition to MVK.

Reagents:

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- Cyclohexanecarbaldehyde (1.0 equiv)
- Pyrrolidine (1.1 equiv)
- Methyl Vinyl Ketone (MVK) (1.2 equiv)
- p-Toluenesulfonic acid (pTSA) (cat.)
- Benzene or Toluene (Solvent)[1]
- Acetic Acid / Sodium Acetate buffer

Procedure:

- Enamine Formation: In a Dean-Stark apparatus, reflux cyclohexanecarbaldehyde (11.2 g, 100 mmol), pyrrolidine (7.8 g, 110 mmol), and pTSA (50 mg) in toluene (150 mL) until water evolution ceases (~3-4 hours).
- Solvent Swap: Concentrate the solution in vacuo to remove toluene and excess pyrrolidine. Redissolve the crude enamine in dry dioxane (100 mL).
- Michael Addition: Cool to 0°C. Add MVK (8.4 g, 120 mmol) dropwise. Allow to warm to room temperature and stir for 12 hours.
- Hydrolysis & Cyclization: Add an acetate buffer (acetic acid/water/NaOAc) and reflux for 4 hours. This hydrolyzes the iminium intermediate and drives the intramolecular aldol condensation.
- Workup: Extract with diethyl ether (3x), wash with 1N HCl (to remove pyrrolidine), saturated NaHCO3, and brine. Dry over MgSO4.
- Purification: Flash chromatography (Hexanes/EtOAc 9:1).
  - Yield: ~60-70%
  - Appearance: Pale yellow oil.

Step 2: Hydrogenation to Spiro[5.5]undecan-3-one

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Rationale: Catalytic hydrogenation selectively reduces the

-unsaturation without affecting the spiro scaffold.

Reagents:

- Spiro[5.5]undec-1-en-3-one (from Step 1)
- 10% Pd/C (5 wt% loading)
- Ethanol or Methanol

Procedure:

- Dissolve the enone (10 mmol) in ethanol (50 mL).
- Add 10% Pd/C (0.1 equiv by weight).
- Stir under H2 atmosphere (balloon pressure or 1-3 bar in a Parr shaker) for 6 hours. Monitor by TLC (disappearance of UV activity).
- Filtration: Filter through a Celite pad to remove the catalyst.
- Concentration: Evaporate solvent to yield the saturated ketone.
    - Yield: >90% (Quantitative conversion is common).

Step 3: Reductive Amination to Spiro[5.5]undecan-3-amine

Rationale: Sodium cyanoborohydride (NaBH3CN) is selected for its specificity in reducing the iminium ion over the ketone at pH 6.

Reagents:

- Spiro[5.5]undecan-3-one (1.0 equiv)
- Ammonium Acetate (NH4OAc) (10.0 equiv) - Source of Ammonia
- Sodium Cyanoborohydride (NaBH3CN) (0.7 equiv)

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- Methanol (Solvent)
- Molecular Sieves (3Å)

Procedure:

- Dissolve the ketone (1.66 g, 10 mmol) and NH4OAc (7.7 g, 100 mmol) in dry methanol (40 mL). Add activated 3Å molecular sieves.
- Stir at room temperature for 1 hour to facilitate imine formation.
- Reduction: Cool to 0°C. Add NaBH3CN (440 mg, 7 mmol) in portions.
- Stir at room temperature for 24 hours.
- Quench: Acidify with concentrated HCl to pH < 2 (to decompose excess hydride) and stir for 30 mins.
- Basification: Basify with NaOH (aq) to pH > 12.
- Extraction: Extract the free amine with Dichloromethane (DCM) (3x). Dry over Na2SO4 and concentrate.

Step 4: Hydrochloride Salt Formation

Rationale: The free amine is an oil and prone to oxidation; the HCl salt is a stable solid suitable for storage and biological testing.

Procedure:

- Dissolve the crude amine in a minimum amount of diethyl ether.
- Add 2M HCl in diethyl ether (or dioxane) dropwise at 0°C.
- A white precipitate will form immediately.
- Isolation: Filter the solid, wash with cold ether, and dry under high vacuum.
- Recrystallization: Recrystallize from Ethanol/Ether if necessary.

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Part 3: Synthesis of Spiro[5.5]undecan-1-amine (Protocol B - Alpha Isomer)

If the target is indeed the 1-amine (also called 5-amine due to symmetry), the precursor is Spiro[5.5]undecan-1-one.

Precursor Synthesis (Spiro[5.5]undecan-1-one)

Unlike the 3-one, the 1-one is difficult to access via annulation. Recommended Route: Radical Spirocyclization or Commercial Sourcing (CAS: 1781-83-5).

- Alternative: Pd-catalyzed intramolecular hydroalkylation of alkenyl

  -keto esters (See Synthesis 2001, 845).

Conversion to Amine

The reductive amination protocol is identical to Step 3 in Protocol A. However, note that the 1-position is sterically hindered (neopentyl-like environment).

- Modification: Use a stronger Lewis acid promoter (e.g., Ti(OiPr)4) to facilitate imine formation before adding the reducing agent.
- Reagent: Titanium(IV) isopropoxide (1.5 equiv) + NH3/MeOH, followed by NaBH4.

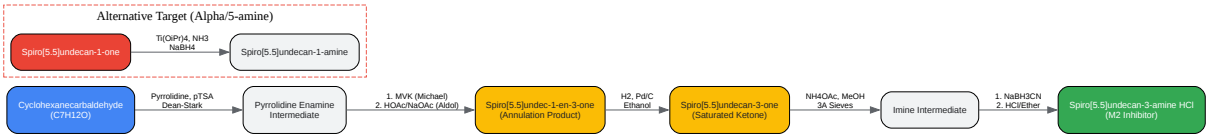
Part 4: Analytical Data & Visualization

Key Intermediate Data Table

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Compound	Structure	Key 1H NMR Signals (CDCl3)	Physical State
Spiro-Enone	Spiro[5.5]undec-1-en-3-one	6.8 (d, 1H), 5.9 (d, 1H) (Enone alkenes)	Pale Yellow Oil
Spiro-Ketone	Spiro[5.5]undecan-3-one	No alkene protons. Complex aliphatic region 1.2-2.4 ppm.	Colorless Oil / Low melt solid
Target Amine HCl	Spiro[5.5]undecan-3-amine HCl	8.2 (br s, 3H, NH3+), 3.1 (m, 1H, CH-N)	White Crystalline Solid

Pathway Visualization (Graphviz)



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Caption: Synthetic pathway for Spiro[5.5]undecan-3-amine (Main) and the alternative 1-amine route.

Part 5: References

- Assadovsky, A., et al. (2018). A Robust Proton Flux (pHlux) Assay for Studying the Function and Inhibition of the Influenza A M2 Proton Channel. Journal of the American Chemical Society.[1] Link (Identifies Spiro[5.5]undecan-3-amine as "Spa", a key inhibitor).

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